

Validation of the RR6 Prognostic Model in Myelofibrosis: A Comparative Guide

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For researchers, scientists, and drug development professionals, the accurate prognostication of patient outcomes is paramount for advancing therapeutic strategies. In the context of myelofibrosis (MF), a rare and serious bone marrow cancer, the "Response to Ruxolitinib after 6 months" (**RR6**) model has emerged as a valuable tool for predicting survival in patients undergoing treatment with the JAK inhibitor ruxolitinib. This guide provides a comprehensive comparison of the **RR6** model with the established Dynamic International Prognostic Scoring System (DIPSS), supported by data from independent patient cohort validations.

The **RR6** model is a clinical prognostic tool designed for the early identification of MF patients with impaired survival while on ruxolitinib therapy.^[1] Its validation in independent patient cohorts has demonstrated its superiority over older models like DIPSS in this specific patient population.

Comparative Analysis of Prognostic Models

A key validation study by Coltro et al. in a cohort of 105 ruxolitinib-treated MF patients directly compared the prognostic performance of the **RR6** model with the baseline DIPSS. The study concluded that the **RR6** model was superior at all time points, as measured by C-index, Brier score, and time-dependent area under the curve (AUC).^{[1][2]} This superiority is attributed to

the **RR6** model's incorporation of dynamic, on-treatment variables, in contrast to the static, diagnosis-based factors used in the DIPSS model.[\[1\]](#)

Another validation in a real-world cohort of 140 patients by Scalzulli et al. confirmed the ability of the **RR6** model to stratify patients into distinct overall survival (OS) categories.[\[3\]](#)

Data Presentation: Performance in Independent Cohorts

The following tables summarize the quantitative data from these validation studies, comparing the performance of the **RR6** model and DIPSS.

Table 1: Prognostic Performance of RR6 vs. Baseline DIPSS in a Cohort of 105 Patients		
Performance Metric	RR6 Model	Baseline DIPSS (DIPSSbl)
C-index	Superior	Baseline
Brier Score	Superior (lower score)	Baseline
Time-dependent AUC	Superior at all time points	Baseline
Data from Coltro et al. (2024) validation cohort.		

Table 2: Overall Survival Outcomes based on RR6 Risk Stratification in a Cohort of 140 Patients		
RR6 Risk Category	Patient Distribution	Median Overall Survival (OS)
Low Risk	7.1%	Not Reached
Intermediate Risk	70.8%	80 months
High Risk	27.1%	50 months
Data from Scalzulli et al. (2022) validation cohort. (P = .027)		

Table 3: Overall Survival Outcomes based on RR6 Risk Stratification in a Cohort of 105 Patients		
RR6 Risk Category	Patient Distribution	Median Overall Survival (OS) from 6 months after Ruxolitinib start
Low Risk (LoR)	16%	Not Reached (95% CI: 49-NR)
Intermediate Risk (InR)	48%	66 months (95% CI: 34-135)
High Risk (HiR)	36%	22 months (95% CI: 21-35)
Data from Coltro et al. (2024) validation cohort. (P < 0.0001)		

Experimental Protocols

The validation of the **RR6** model has been primarily conducted through retrospective analyses of real-world patient data.

Methodology of the Coltro et al. (2024) Validation Study

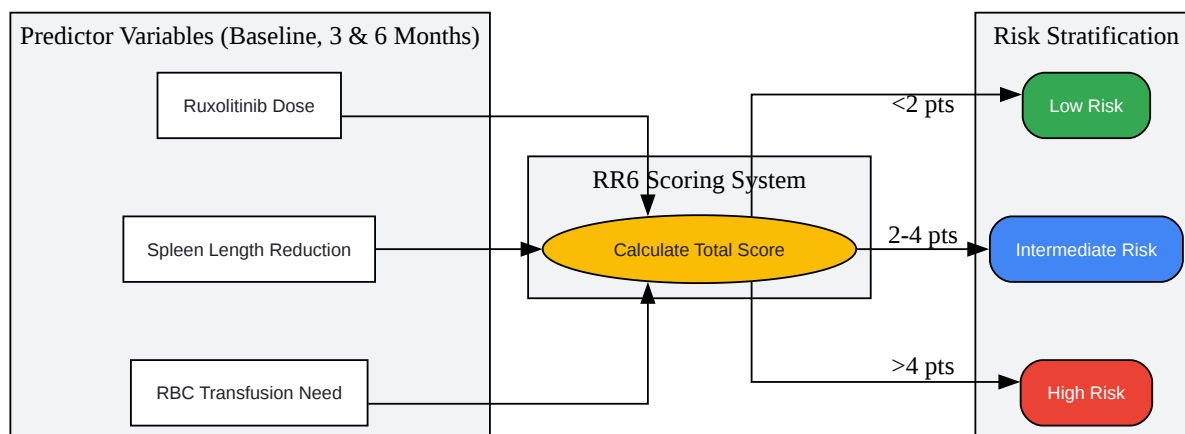
- Study Design: A retrospective, single-center study.[2]
- Patient Cohort: The study included 105 patients with a World Health Organization-defined diagnosis of myelofibrosis who were treated with ruxolitinib for at least six months at the CRIMM (Florence, Italy).[2]
- Data Collection: Clinical and genetic data were fully annotated for 103 of the 105 patients. Predictor variables for the **RR6** model were collected at baseline (start of ruxolitinib), and at 3 and 6 months of therapy.[2] These variables included ruxolitinib dose, palpable spleen length reduction, and red blood cell transfusion needs.[2]
- Statistical Analysis: The prognostic performance of the **RR6** and baseline DIPSS models was compared by computing the C-index, Brier score, and time-dependent AUC. Overall survival was estimated using the Kaplan-Meier method, and hazard ratios were calculated.[2]

Methodology of the Scalzulli et al. (2022) Validation Study

- Study Design: A retrospective, single-center, real-world experience.[3]
- Patient Cohort: An overall cohort of 140 patients with MF treated with ruxolitinib.[3]
- Data Collection: Data on **RR6** predictor variables were collected to stratify patients. The median time on ruxolitinib was 26 months.[3]
- Statistical Analysis: The study analyzed overall survival (OS) and event-free survival (EFS) based on the **RR6** risk stratification. Multivariate analysis was performed to confirm the prognostic role of the **RR6** model.[3]

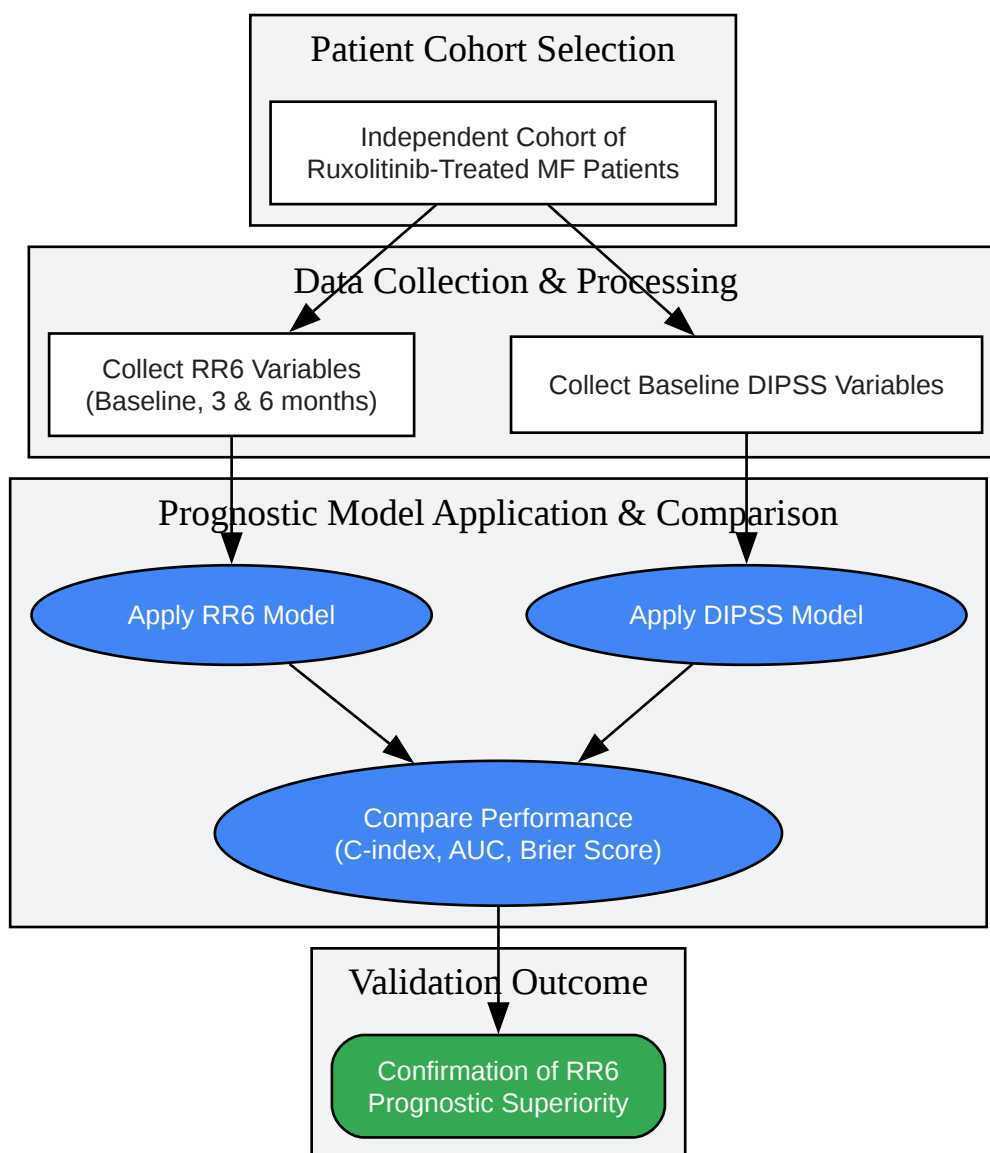
Mandatory Visualization

The following diagrams illustrate the logical framework of the **RR6** model and the workflow of its validation.



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Caption: Logical flow of the **RR6** prognostic model.



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Caption: Workflow for the validation of the **RR6** model.

Conclusion

The **RR6** model represents a significant advancement in the prognostic stratification of myelofibrosis patients treated with ruxolitinib. The validation studies in independent patient cohorts provide robust evidence of its superior predictive accuracy for overall survival compared to the established DIPSS model. For researchers and drug development professionals, the early and accurate identification of high-risk patients, as facilitated by the

RR6 model, is crucial for the design of clinical trials for second-line therapies and the development of novel treatment strategies for this vulnerable patient population.

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- To cite this document: BenchChem. [Validation of the RR6 Prognostic Model in Myelofibrosis: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800188/docs#validation-of-the-rr6-prognostic-model-in-myelofibrosis-a-comparative-guide\]](https://www.benchchem.com/product/b10800188/docs#validation-of-the-rr6-prognostic-model-in-myelofibrosis-a-comparative-guide)

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